

handling and storage recommendations for 1,2-Didocos-13-enoyl phosphatidylcholine

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Compound of Interest

Compound Name: 1,2-Didocos-13-enoyl
phosphatidylcholine

Cat. No.: B145845

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Application Notes and Protocols for 1,2-Didocos-13-enoyl Phosphatidylcholine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the safe handling, storage, and utilization of 1,2-Didocos-13-enoyl phosphatidylcholine, a key phospholipid in liposome formulation and lipid bilayer research.

Section 1: Product Information and Specifications

1,2-Didocos-13-enoyl phosphatidylcholine, also known as Dierucoylphosphatidylcholine (DEPC), is a synthetic phospholipid featuring two C22:1 fatty acid chains. Its unique structure, with a cis double bond in each acyl chain, imparts high fluidity to lipid bilayers, making it a valuable component in the formulation of liposomes and for studying membrane properties.

Chemical and Physical Properties

Property	Value
Synonyms	Dierucoylphosphatidylcholine, DEPC, PC(22:1/22:1)
CAS Number	51779-95-4
Molecular Formula	C ₅₂ H ₁₀₀ NO ₈ P
Molecular Weight	898.33 g/mol
Appearance	White to off-white solid
Phase Transition Temp. (T _m)	Approximately -15 to -20 °C
Purity	≥98%

Section 2: Handling and Storage Recommendations

Proper handling and storage are critical to maintain the integrity of 1,2-Didocos-13-enoyl phosphatidylcholine, given its susceptibility to oxidation.

Safety Precautions

While a specific Safety Data Sheet (SDS) for 1,2-Didocos-13-enoyl phosphatidylcholine is not readily available, the following precautions, based on similar unsaturated phospholipids, should be taken.^[1]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the compound.
- Ventilation: Handle in a well-ventilated area or under a fume hood.
- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.^[1]
- Inhalation: Avoid breathing dust or aerosols.^[1]
- Ingestion: Do not ingest. If swallowed, seek medical attention.

Storage

Due to the presence of unsaturated fatty acid chains, 1,2-Didocos-13-enoyl phosphatidylcholine is prone to oxidation.

- Solid Form: Store the solid lipid at -20°C under an inert atmosphere (e.g., argon or nitrogen).
- In Solution: For long-term storage, it is recommended to dissolve the lipid in a suitable organic solvent, purge with an inert gas, and store in a tightly sealed glass vial at -20°C or -80°C.[2] Short-term storage of solutions at 4°C is also possible for a few days.[2] Repeated freeze-thaw cycles should be avoided. Aliquoting the solution is recommended.

Recommended Solvents and Solubility

Solvent	Solubility	Notes
Ethanol	30 mg/mL[3]	
Chloroform:Methanol (2:1, v/v)	Good	A commonly used solvent system for dissolving phospholipids for liposome preparation.[4]
DMSO	5 mg/mL (with warming)[2]	

To ensure complete dissolution, gentle warming and vortexing may be necessary. For acidic lipids that are difficult to dissolve in chloroform, adding a small amount of methanol (e.g., 2%) may aid in solubilization.[5]

Section 3: Experimental Protocols

The primary application of 1,2-Didocos-13-enoyl phosphatidylcholine is in the formation of liposomes for various research and drug delivery applications.

Protocol for Liposome Preparation by Thin-Film Hydration and Extrusion

This protocol describes a common method for preparing unilamellar liposomes with a defined size distribution.

Materials:

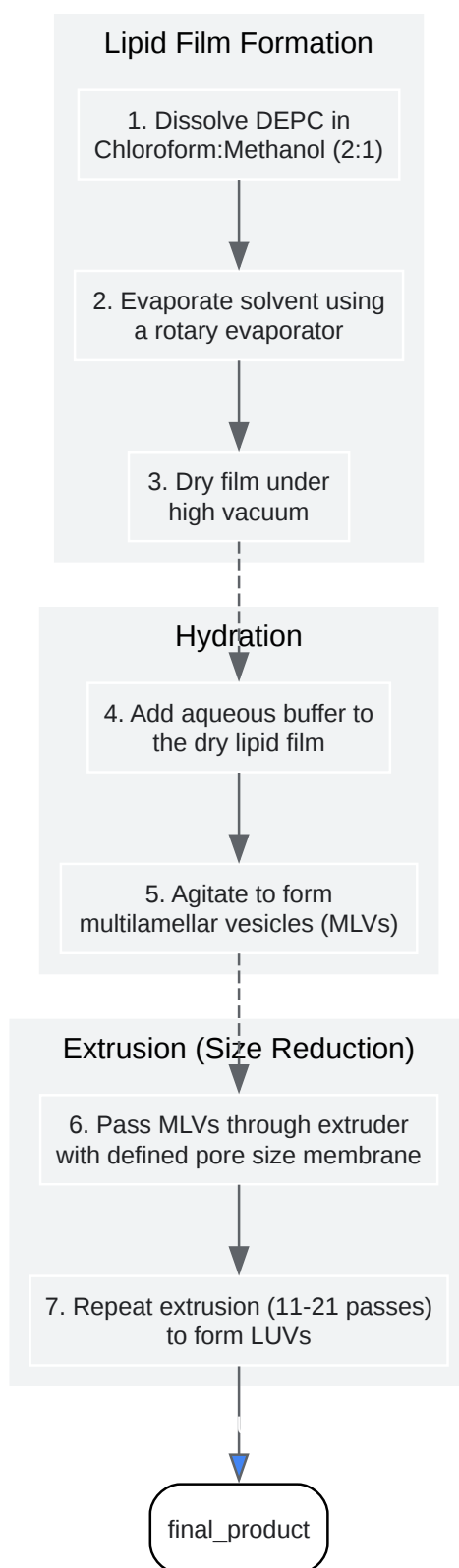
- 1,2-Didocos-13-enoyl phosphatidylcholine
- Chloroform:Methanol (2:1, v/v)
- Hydration buffer (e.g., phosphate-buffered saline, pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Liposome extruder
- Polycarbonate membranes (e.g., 100 nm pore size)
- Glass syringes

Procedure:

- Lipid Film Formation:
 - Dissolve the desired amount of 1,2-Didocos-13-enoyl phosphatidylcholine in a chloroform:methanol (2:1, v/v) mixture in a round-bottom flask.
 - Attach the flask to a rotary evaporator.
 - Evaporate the solvent under reduced pressure at a temperature above the solvent's boiling point to form a thin, uniform lipid film on the inner surface of the flask.
 - To ensure complete removal of the organic solvent, place the flask under high vacuum for at least 2 hours or overnight.
- Hydration:
 - Add the desired aqueous hydration buffer to the flask containing the dry lipid film. The temperature of the buffer should be above the phase transition temperature of the lipid (for DEPC, room temperature is sufficient).

- Agitate the flask by vortexing or gentle shaking to disperse the lipid film, resulting in the formation of multilamellar vesicles (MLVs).
- Extrusion:
 - Assemble the liposome extruder with the desired polycarbonate membrane pore size (e.g., 100 nm).
 - Transfer the MLV suspension into a glass syringe.
 - Pass the suspension through the extruder membrane to a second syringe.
 - Repeat the extrusion process for an odd number of passes (e.g., 11-21 times) to ensure a homogenous population of unilamellar vesicles (LUVs).^[6] The final liposome suspension should be collected in the second syringe.

Workflow for Liposome Preparation



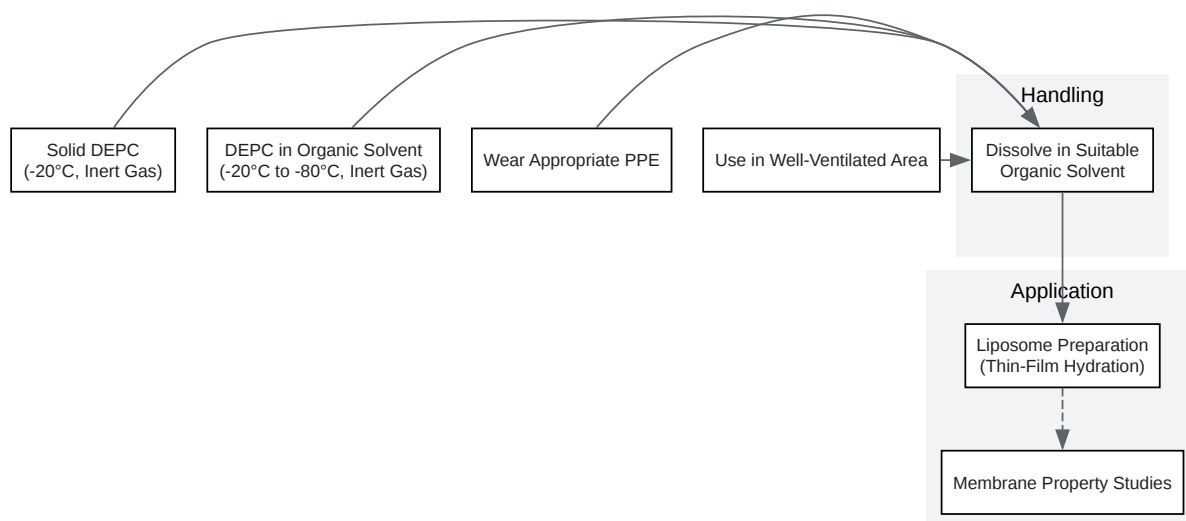
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Caption: Workflow for preparing unilamellar liposomes using the thin-film hydration and extrusion method.

Section 4: Signaling Pathways and Logical Relationships

The primary role of 1,2-Didocos-13-enoyl phosphatidylcholine in a research context is as a structural component of lipid bilayers rather than a direct modulator of specific signaling pathways. Its influence is more on the physical properties of the membrane.

Logical Relationship for Handling and Preparation



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Caption: Logical workflow for the handling and application of 1,2-Didocos-13-enoyl phosphatidylcholine.

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